

HPLC-MS/MS method for 20-Deacetyltaxuspine X analysis

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Compound of Interest

Compound Name: 20-Deacetyltaxuspine X

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A comprehensive and robust High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method has been established for the sensitive and selective analysis of **20-Deacetyltaxuspine X**. This application note provides detailed protocols for researchers, scientists, and drug development professionals engaged in the quantification of this taxane diterpenoid in complex matrices such as plant extracts.

Application Note

Introduction

20-Deacetyltaxuspine X is a naturally occurring taxane diterpenoid found in various *Taxus* species.^[1] Taxanes are a class of compounds with significant interest in the pharmaceutical industry due to their potent cytotoxic activity, with prominent members like paclitaxel and docetaxel being widely used as chemotherapeutic agents.^{[1][2]} Accurate and sensitive quantification of **20-Deacetyltaxuspine X** is crucial for phytochemical studies, drug discovery, and the quality control of botanical extracts and pharmaceutical preparations.^{[1][2]}

This HPLC-MS/MS method offers high selectivity and sensitivity for the determination of **20-Deacetyltaxuspine X**, utilizing the principles of reversed-phase chromatography for separation and tandem mass spectrometry for detection and quantification.^[2] The method is suitable for trace-level analysis in complex biological matrices.

Quantitative Data Summary

The following table summarizes the quantitative performance of the HPLC-MS/MS method for the analysis of **20-Deacetyltaxuspine X**. The data is representative of a validated method for taxane analysis and demonstrates the method's suitability for its intended purpose.

Parameter	Result
Linearity Range	0.5 - 500 ng/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	0.15 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL
Precision (%RSD)	
Intra-day	< 5%
Inter-day	< 8%
Accuracy (% Recovery)	92 - 108%

Experimental Protocols

1. Sample Preparation: Extraction from Plant Material

This protocol is designed for the extraction of **20-Deacetyltaxuspine X** from dried plant material, such as the needles or bark of *Taxus* species.[\[1\]](#)

- Grinding: Dry the plant material at 40-50°C to a constant weight and grind it into a fine powder (approximately 40-60 mesh).[\[1\]](#)
- Extraction:
 - Accurately weigh 1.0 g of the powdered plant material.
 - Add 20 mL of methanol to the powder.[\[1\]](#)
 - Sonicate the mixture for 30 minutes at room temperature.[\[1\]](#)
 - Allow the mixture to stand for 24 hours at room temperature, protected from light.[\[1\]](#)

- Filter the extract through a 0.45 µm syringe filter.[\[1\]](#)
- Solid-Phase Extraction (SPE) Cleanup:
 - Condition a C18 SPE cartridge (500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.[\[1\]](#)
 - Load 2 mL of the filtered extract onto the conditioned cartridge.
 - Wash the cartridge with 5 mL of a water/methanol mixture (70:30, v/v) to remove polar impurities.[\[1\]](#)
 - Elute the taxanes with 5 mL of acetonitrile.[\[1\]](#)
- Final Sample Preparation:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 30°C.[\[1\]](#)
 - Reconstitute the residue in 1 mL of the initial mobile phase.[\[1\]](#)
 - Filter the reconstituted sample through a 0.22 µm syringe filter into an LC vial.[\[1\]](#)

2. HPLC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Liquid Chromatography (LC) Conditions:
 - Column: C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient Elution:

Time (min)	%B
0.0	30
10.0	95
12.0	95
12.1	30

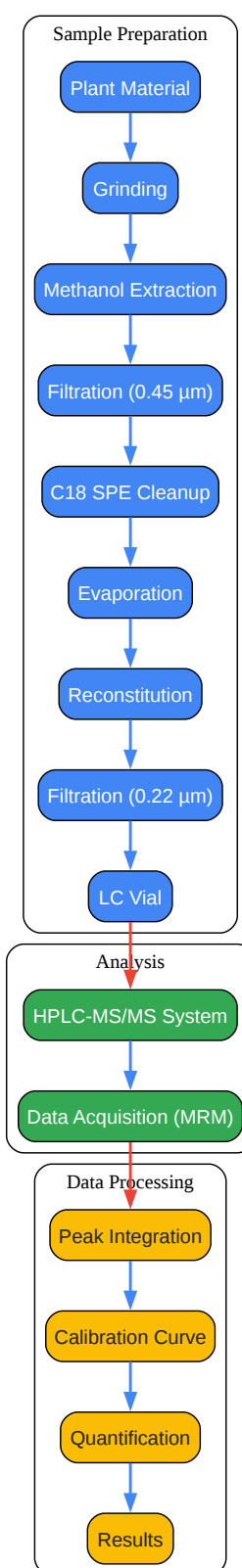
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- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive[1]
 - Scan Type: Multiple Reaction Monitoring (MRM)[1]
 - Ion Spray Voltage: 4500 V[1]
 - Source Temperature: 500°C[1]
 - Curtain Gas: 30 psi[1]
 - Collision Gas: Nitrogen[1]
 - MRM Transitions for **20-Deacetyltaxuspine X**:
 - The molecular formula for **20-Deacetyltaxuspine X** is C₃₉H₄₈O₁₃, with a monoisotopic mass of approximately 724.3 g/mol .[1] The protonated precursor ion [M+H]⁺ is expected at m/z 725.3.

Precursor Ion (Q1) [m/z]	Product Ion (Q3) [m/z]	Collision Energy (eV)
725.3	527.2	25

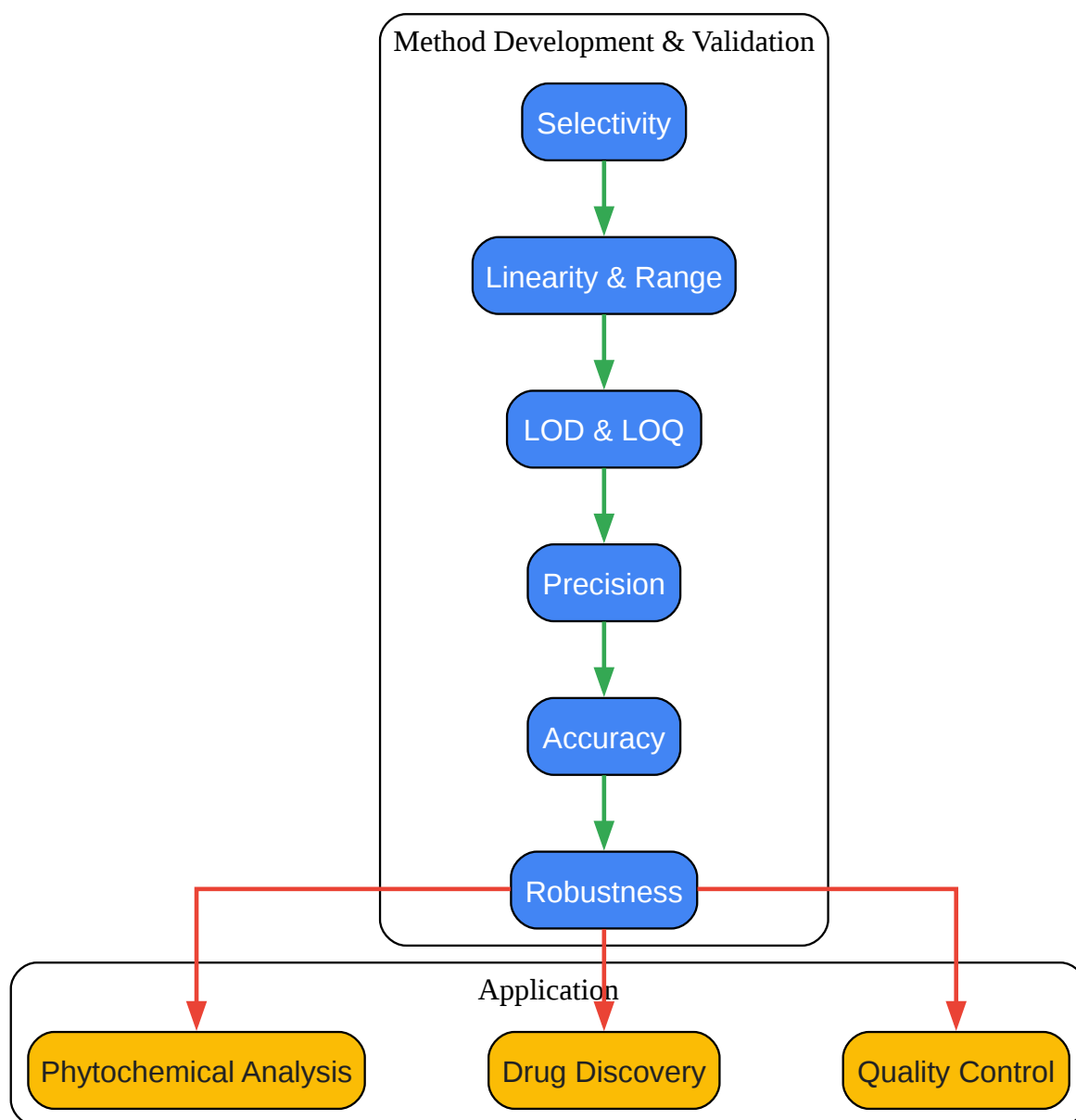
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Visualizations



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Caption: Experimental workflow for the analysis of **20-Deacetyltaxuspine X**.



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Caption: Logical relationship of method validation and application.

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